Technical Guide: Spectral Analysis of 6-Bromo-7-methoxyquinolin-4-ol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*6-Bromo-7-methoxyquinolin-4-ol*
CAS No.:	*1361235-54-2*
Cat. No.:	*B1289866*

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Executive Summary & Structural Context

Compound: **6-Bromo-7-methoxyquinolin-4-ol** CAS No: 1361235-54-2 (often referenced as the 4-quinolone tautomer) Molecular Formula: $C_{10}H_8BrNO_2$ Molecular Weight: 254.08 g/mol (based on ^{79}Br)[1]

The Tautomerism Challenge

In the solid state and in polar solvents (like DMSO), this compound predominantly exists as the 4-quinolone (1H-quinolin-4-one) tautomer rather than the 4-hydroxyquinoline. This distinction is critical for interpreting the NMR spectra:

- Proton NMR: You will observe a broad downfield signal for the N-H proton (approx. 11-12 ppm) rather than a discrete O-H signal.
- Carbon NMR: The C4 position appears as a carbonyl signal (~176 ppm) rather than a typical aromatic C-OH.

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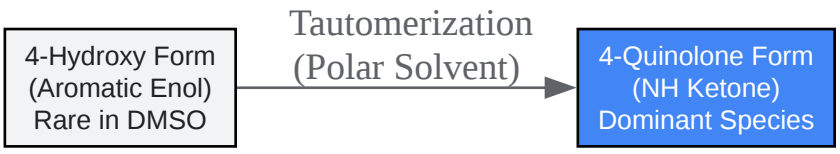

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Figure 1: Tautomeric equilibrium favoring the quinolone form in polar media.

Synthesis & Analytical Workflow

Understanding the origin of the sample is essential for identifying potential impurities (e.g., uncyclized intermediates or regioisomers). The standard synthesis involves the Gould-Jacobs reaction or a Meldrum's acid protocol.

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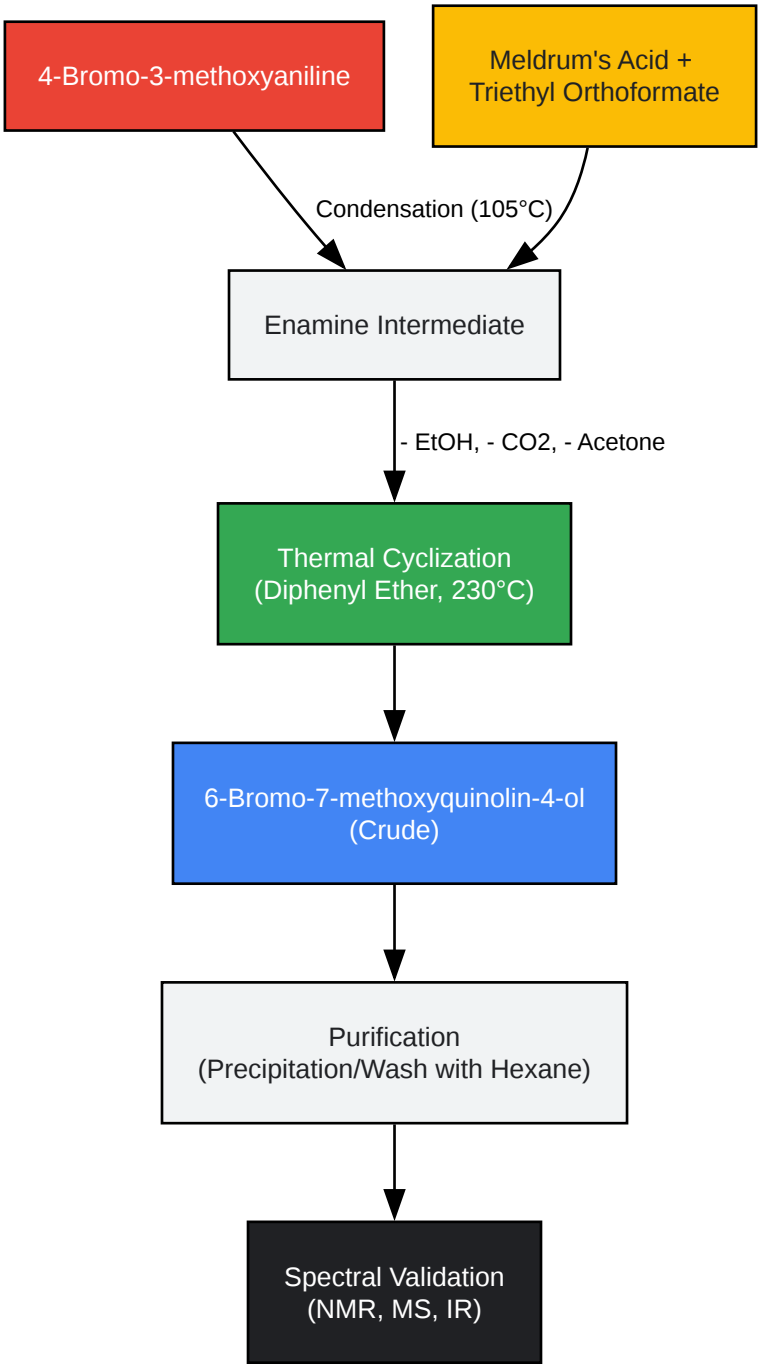

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Figure 2: Synthetic route and analytical checkpoint workflow.[2][3]

Spectral Data Analysis

A. ^{1}H NMR Spectroscopy (300/400 MHz, DMSO-d_6)

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The proton NMR spectrum is characterized by two distinct singlets (due to the 6,7-substitution pattern preventing coupling between H5 and H8) and a pair of doublets for the H2/H3 protons of the pyridone ring.

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Position	Shift (δ ppm)	Multiplicity	Integration	Coupling (J)	Assignment Logic
NH	11.62 – 11.70	Broad Singlet	1H	-	Lactam NH (confirms quinolone form).
H-5	8.17	Singlet	1H	-	Peri-position to carbonyl (C4). Deshielded by anisotropy of C=O. Isolated by Br.
H-2	7.85	Doublet (dd)	1H	7.4 Hz	Alpha to Nitrogen.[4] Downfield due to electronegative N.
H-8	7.05	Singlet	1H	-	Shielded by ortho-Methoxy group. Isolated by OMe.
H-3	5.99	Doublet (dd)	1H	7.5 Hz	Alpha to Carbonyl. Upfield due to resonance (vinylogous amide).
OCH_3	3.94	Singlet	3H	-	Characteristic methoxy

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	signal.

Critical Interpretation Note: The coupling constant (

) between H2 and H3 is characteristic of the cis-alkene geometry in the pyridone ring. If the compound were the aromatized 4-hydroxyquinoline ether, this coupling might differ, but the chemical shift of H3 (< 6.0 ppm) is the strongest indicator of the quinolone structure.

B. ^{13}C NMR Spectroscopy (75/100 MHz, DMSO-d_6)

The carbon spectrum confirms the backbone. Key diagnostic peaks are the carbonyl carbon and the methoxy carbon.

Carbon	Shift (δ ppm)	Type	Assignment Note
C-4	~175.8	C=O	Quinolone carbonyl (most downfield signal).
C-7	~159.3	C-O	Attached to Methoxy group (deshielded).
C-2	~140.0	CH	Alpha to Nitrogen (imine-like character).
C-8a	~139.5	Cq	Bridgehead carbon.
C-5	~126.5	CH	Aromatic CH.
C-6	~110-115	C-Br	Carbon bearing Bromine (often upfield due to heavy atom effect).
C-3	~108.5	CH	Alpha to Carbonyl (shielded).
C-8	~100.5	CH	Ortho to Methoxy (shielded).
OCH_3	56.2	CH_3	Methoxy carbon.

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(Note: Exact shifts may vary ±0.5 ppm depending on concentration and temperature).

C. Mass Spectrometry (ESI-MS)

The presence of Bromine provides a distinct isotopic signature that serves as an immediate confirmation of identity.

- Ionization Mode: Electrospray Ionization (ESI), Positive Mode.
- Base Peak: $[M+H]^+$
- Isotope Pattern: 1:1 ratio of peaks separated by 2 mass units (characteristic of ^{79}Br and ^{81}Br).

m/z Value	Intensity	Assignment
254.0	100%	$[M(^{79}Br)+H]^+$
256.0	~98%	$[M(^{81}Br)+H]^+$

Interpretation: The "twin tower" appearance of the molecular ion cluster is diagnostic for mono-brominated compounds.

D. Infrared Spectroscopy (FT-IR)

- ν(N-H): Broad band ~3100–2800 cm^{-1} (often overlapping with C-H stretches, indicates H-bonded lactam).
- ν(C=O): 1630–1645 cm^{-1} (Lower than typical ketones due to conjugation and amide character).
- ν(C=C): 1500–1600 cm^{-1} (Aromatic ring skeletal vibrations).
- ν(C-O): ~1250 cm^{-1} (Aryl alkyl ether stretch).

Experimental Protocols

Protocol 1: Preparation for ^1H NMR

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To ensure sharp peaks and accurate integration, proper solvation is required to break intermolecular H-bonds formed by the quinolone core.

- Mass: Weigh approximately 5–10 mg of the solid compound.
- Solvent: Add 0.6 mL of DMSO-d_6 (Deuterated Dimethyl Sulfoxide). Note: $CDCl_3$ is generally a poor solvent for this compound due to low solubility.
- Mixing: Sonicate for 30 seconds if the solid does not dissolve immediately. The solution should be clear yellow/brown.
- Acquisition: Run at 298 K. Set relaxation delay (d1) to ≥ 1.0 s to ensure full relaxation of the isolated aromatic protons.

Protocol 2: LC-MS Screening

- Column: C18 Reverse Phase (e.g., Acquity UPLC BEH C18).
- Mobile Phase:
  - A: Water + 0.1% Formic Acid.[3][5]
  - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 2-3 minutes.
- Detection: UV at 254 nm and MS (ESI+).
- Expected RT: The compound is moderately polar; expect elution around 0.6–0.7 min in a rapid gradient (depending on column length).

References

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